

# 4-tert-Butyl-2-methylthiazole safety and handling precautions

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## Compound of Interest

Compound Name: **4-tert-Butyl-2-methylthiazole**

Cat. No.: **B103288**

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An In-depth Technical Guide to the Safety and Handling of **4-tert-Butyl-2-methylthiazole**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-tert-Butyl-2-methylthiazole** (CAS No. 15679-11-5). The following sections detail the hazards, protective measures, and emergency procedures necessary for the safe use of this compound in a laboratory setting.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-tert-Butyl-2-methylthiazole** is presented in Table 1. This information is critical for understanding the behavior of the chemical under various laboratory conditions.

Table 1: Physical and Chemical Properties of **4-tert-Butyl-2-methylthiazole**

Property	Value	Reference
Molecular Formula	C8H13NS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	155.26 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Light yellow liquid	<a href="#">[5]</a>
Odor	Organic	<a href="#">[5]</a>
Boiling Point	108 °C	<a href="#">[2]</a>
Density	1.001 g/cm <sup>3</sup>	<a href="#">[2]</a>
Melting Point	Not Available	<a href="#">[2]</a>

## Hazard Identification and Classification

**4-tert-Butyl-2-methylthiazole** is classified as a hazardous substance. A summary of its hazard statements and precautionary measures is provided in Table 2.

Table 2: Hazard Classification and Precautionary Statements

Category	Code	Statement	Reference
Hazard Statements	H315	Causes skin irritation	<a href="#">[1]</a>
H319		Causes serious eye irritation	<a href="#">[1]</a>
H335		May cause respiratory irritation	<a href="#">[1]</a>
Precautionary Statements	P280	Wear protective gloves/protective clothing/eye protection/face protection	<a href="#">[1]</a>
P302 + P352		IF ON SKIN: Wash with plenty of soap and water	<a href="#">[1]</a>
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing	<a href="#">[1]</a>
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	<a href="#">[1]</a>
P312		Call a POISON CENTER or doctor if you feel unwell	<a href="#">[1]</a> <a href="#">[5]</a>
P332 + P313		If skin irritation occurs: Get medical advice/attention	<a href="#">[1]</a>

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P337 + P313      If eye irritation persists: Get medical [1] advice/attention

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## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **4-tert-Butyl-2-methylthiazole**.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[1]
- Ensure adequate ventilation in the work area.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not ingest or inhale the substance.[1]
- Practice good industrial hygiene: wash hands before breaks and after work, and do not eat, drink, or smoke in handling areas.[1]
- Remove and wash contaminated clothing before reuse.[1]

Storage:

- Keep the container tightly closed.[1]
- Store in a dry and well-ventilated place.[1]

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-tert-Butyl-2-methylthiazole**:

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Standard
Eyes/Face	Safety glasses with side-shields or goggles	EN166 (EU) or NIOSH (US) approved
Skin/Hands	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect gloves before use
Body	Long-sleeved clothing	N/A
Respiratory	Use in a well-ventilated area. If needed, use a respirator with an appropriate filter.	Follow local and national regulations

## First Aid Measures

In the event of exposure, follow these first aid procedures immediately.

Table 4: First Aid Measures for **4-tert-Butyl-2-methylthiazole** Exposure

Exposure Route	First Aid Procedure	Reference
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards.	[1]

## Fire-Fighting Measures

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam. Water mist can be used to cool closed containers.[\[6\]](#)

Specific Hazards:

- Combustible material.[\[6\]](#)
- Containers may explode when heated.[\[6\]](#)
- Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[6\]](#)[\[7\]](#)

Protective Equipment for Firefighters:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand and full protective gear.[\[6\]](#)

## Accidental Release Measures

Personal Precautions:

- Ensure adequate ventilation.
- Use personal protective equipment.

Environmental Precautions:

- Should not be released into the environment.

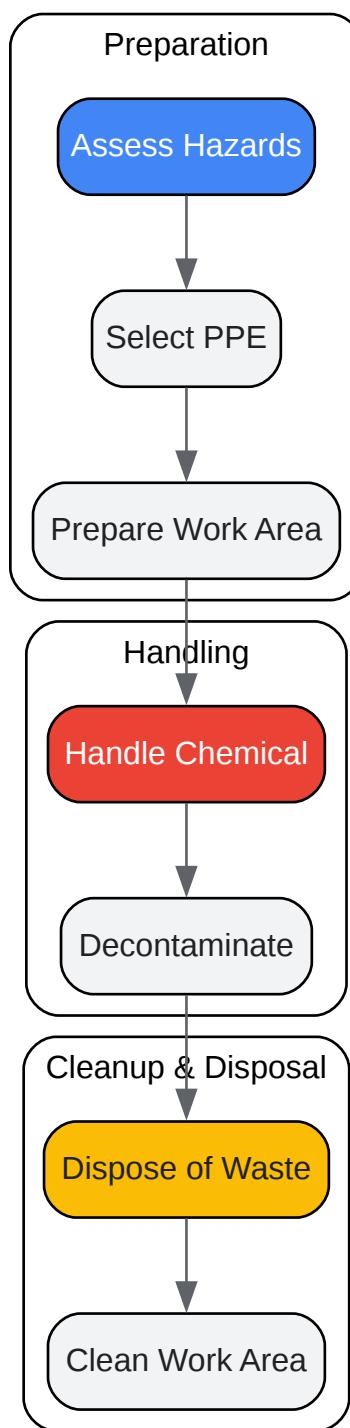
Methods for Containment and Cleaning Up:

- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- Keep in suitable, closed containers for disposal.[\[8\]](#)

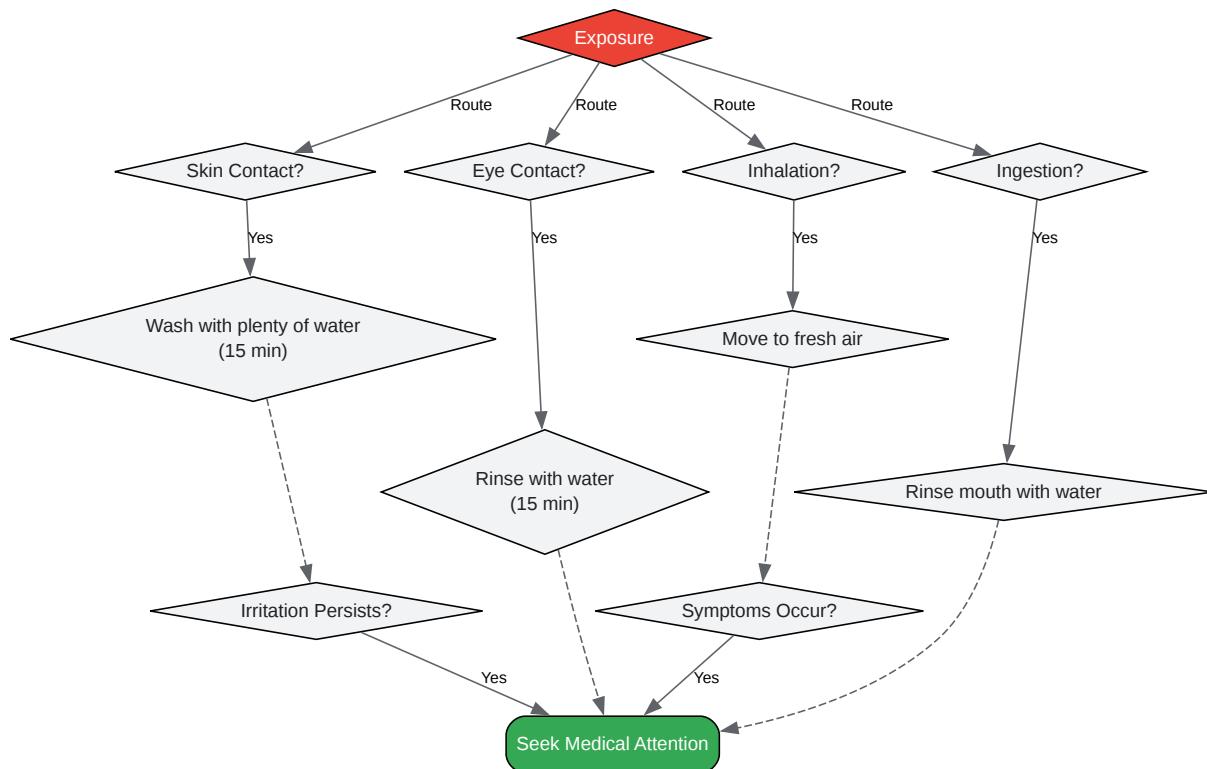
- Remove all sources of ignition.[\[8\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[8\]](#)

## Experimental Protocols and Signaling Pathways

The available safety data sheets do not cite specific experimental studies or describe signaling pathways related to the toxicology of **4-tert-Butyl-2-methylthiazole**. Therefore, detailed methodologies for key experiments and diagrams of signaling pathways cannot be provided. The following diagrams illustrate general safety workflows.

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Caption: General Laboratory Safety Workflow for Handling Hazardous Chemicals.

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Caption: First-Aid Decision Tree for Exposure to **4-tert-Butyl-2-methylthiazole**.

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- To cite this document: BenchChem. [4-tert-Butyl-2-methylthiazole safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b103288#4-tert-butyl-2-methylthiazole-safety-and-handling-precautions\]](https://www.benchchem.com/product/b103288#4-tert-butyl-2-methylthiazole-safety-and-handling-precautions)

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